

A Comprehensive Technical Guide to the Solubility of Dioxybenzone in Organic Solvents

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Compound of Interest

Compound Name: Dioxybenzone (Standard)

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This technical guide provides a detailed overview of the solubility of dioxybenzone (benzophenone-8), a widely used UV filter in sunscreens and other personal care products. Understanding the solubility of dioxybenzone in various organic solvents is critical for formulation development, ensuring product efficacy, stability, and safety. This document compiles quantitative and qualitative solubility data, outlines a detailed experimental protocol for solubility determination, and presents a visual representation of the experimental workflow.

Quantitative Solubility of Dioxybenzone

The solubility of dioxybenzone in a range of organic solvents at 25°C is summarized in the table below. The data has been collated from various scientific sources and standardized to provide a clear comparison.

Organic Solvent	Solubility (g/100 mL) at 25°C	Data Source
Methyl Ethyl Ketone (MEK)	44.79	ChemicalBook
Benzene	40.79	ChemicalBook
Ethanol (95%)	21.8	The Merck Index[1]
Carbon Tetrachloride	35.25	ChemicalBook
Isopropanol	17.0	The Merck Index[1]
Diethyl Phthalate (DEP)	30.48	ChemicalBook
Propylene Glycol	6.2	The Merck Index[1]
Ethylene Glycol	3.0	The Merck Index[1]
n-Hexane	1.5	The Merck Index[1]
Dimethyl Sulfoxide (DMSO)	≥ 10	MedChemExpress
Methanol	Freely Soluble	The Merck Index[1]
Toluene	Freely Soluble	The Merck Index[1]
Acetone	Freely Soluble*	-
Water	Insoluble	The Merck Index[1]

Note: While quantitative data for acetone was not found, the parent compound, benzophenone, is "very soluble" in acetone. It is therefore highly likely that dioxybenzone is also freely soluble in acetone.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of dioxybenzone in an organic solvent, based on the widely used shake-flask method followed by concentration analysis. This protocol is a representative example and may be adapted based on specific laboratory equipment and analytical capabilities.

1. Materials and Equipment:

- Dioxybenzone (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance
- Vials with screw caps
- Constant temperature orbital shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a calibrated UV-Vis spectrophotometer.

2. Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of dioxybenzone to a series of vials.
 - Accurately pipette a known volume of the selected organic solvent into each vial.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature orbital shaker or water bath set at 25°C.
 - Shake the vials at a constant speed for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A preliminary time-course study can determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at 25°C for at least 2 hours to allow the excess solid to settle.

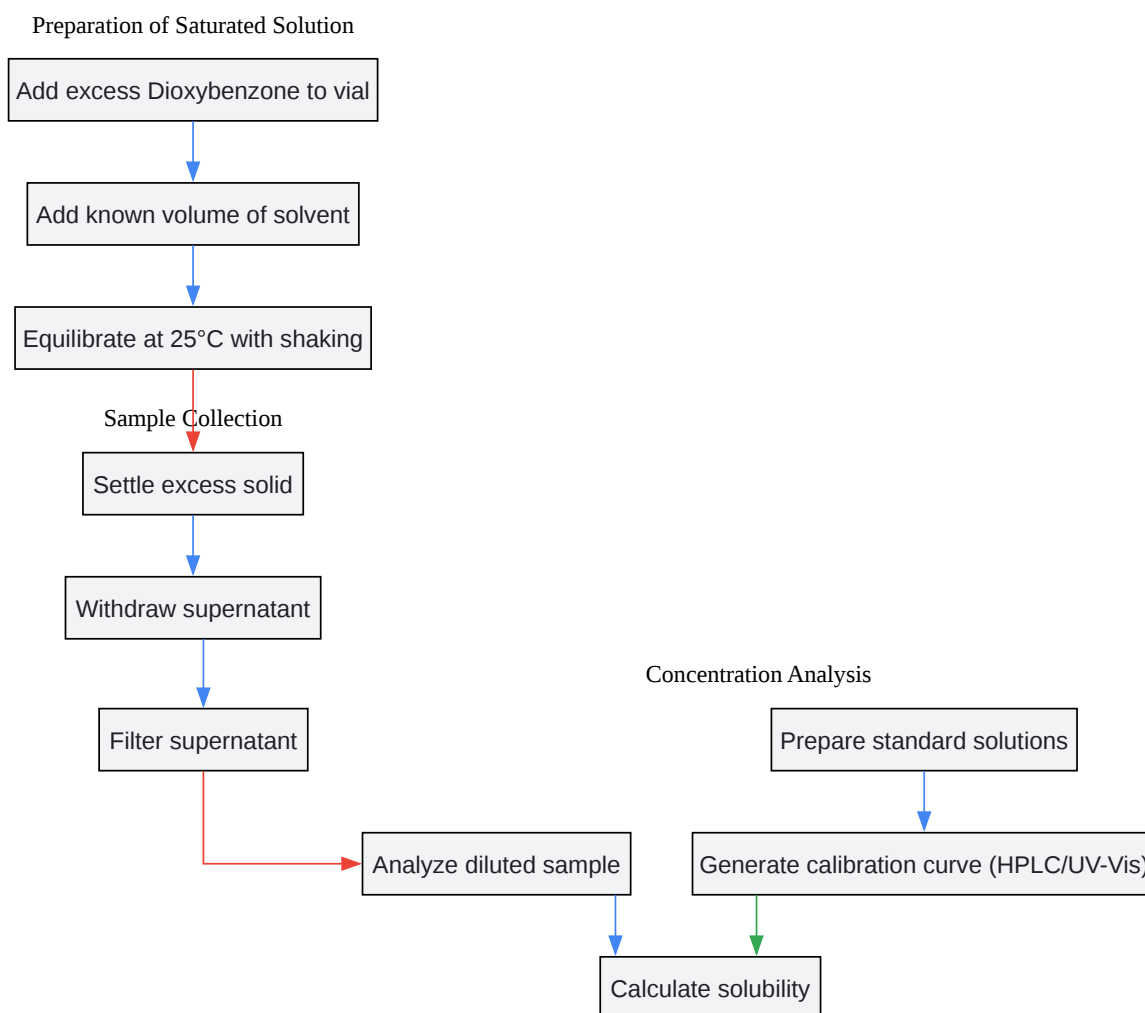
- Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
- Filter the withdrawn supernatant through a syringe filter into a clean vial.
- Accurately dilute the filtered solution with the same organic solvent to a concentration within the linear range of the analytical method.
- Concentration Analysis (using HPLC):
 - Prepare a series of standard solutions of dioxybenzone of known concentrations in the selected solvent.
 - Generate a calibration curve by injecting the standard solutions into the HPLC system and recording the peak areas.
 - Inject the diluted sample solutions into the HPLC and determine their concentrations from the calibration curve.
 - Back-calculate the original concentration of dioxybenzone in the saturated solution, accounting for the dilution factor.

3. Data Analysis:

- The solubility is expressed as grams of dioxybenzone per 100 mL of solvent.
- The experiment should be performed in triplicate to ensure the reproducibility of the results.

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of dioxybenzone.



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Caption: Experimental workflow for determining dioxybenzone solubility.

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References

- 1. BENZOPHENONE-8 - Ataman Kimya [atamanchemicals.com]
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